

# Comparative Pharmacokinetic Profiles of Different Sulfonamides in Poultry: A Comprehensive Guide

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## Compound of Interest

Compound Name: *Sulfachlorpyridazine*

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This guide provides a detailed comparison of the pharmacokinetic profiles of various sulfonamides commonly used in poultry. The information presented is compiled from peer-reviewed studies and aims to offer an objective overview supported by experimental data to aid in research and development.

## Quantitative Data Summary

The following table summarizes the key pharmacokinetic parameters of different sulfonamides in poultry. These parameters are crucial for determining dosage regimens, ensuring therapeutic efficacy, and preventing drug residues in poultry products.

Sulfo nami de	Poul try Spec ies	Dose	ROUT E OF ADMIS TRATION	Cma x ( $\mu$ g/ mL)	Tma x (h)	t $\frac{1}{2}$ (h)	AUC ( $\mu$ g·h /mL)	Vd (L/kg )	Cl (L/h/ kg)	Refer ence
Sulfa meth oxazo le	Broile r Chick ens	27.5 mg/kg	Oral	47.1  15.3	$\pm$ 1	1.92	94.61  2 $\pm$ 28.4	0.584	0.21	[1][2] [3]
Sulfa diazin e	Broile r Chick ens	33.34 mg/kg	Oral	39.32	1.64	3.71	292.1	0.43	-	[4][5]
Sulfa diazin e	Broile r Chick ens	-	IV	-	-	3.2	-	0.43	-	[5]
Sulfa diazin e	Broile r Chick ens	-	-	-	-	2.01	-	0.51	-	[6][7]
Sulfa dimet hoxin e	Broile r Chick ens	100 mg/kg	Oral	98.07	3.01	-	-	-	-	[8]
Sulfa dimet hoxin e	Broile r Chick ens	100 mg/kg	IV	-	-	5.09	-	0.647	0.089	[8]
Sulph adimi dine	Male Turke ys (Non- )	100 mg/kg	Intra musc ular	99.42  3.81	1.5  $\pm$ 0.51	7.62  $\pm$	-	-	-	[9]

starve

d)

Male

Sulph	Turke	100	Intra	127.6		12.76					[9]
adimi	ys	mg/kg	musc	8 ±	2	±	-	-	-	-	
dine	(Starv		ular	10.37		1.52					
	ed)										

Female

le

Sulph	Turke	100	Intra	86.70		9.99					[9]
adimi	ys	mg/kg	musc	±	2	±	-	-	-	-	
dine	(Non-		ular	6.46		1.31					
	starve										
	d)										

Female

le

Sulph	Turke	100	Intra	121.6		14.39					[9]
adimi	ys	mg/kg	musc	2 ±	1.5	±	-	-	-	-	
dine	(Starv		ular	8.55		1.52					
	ed)										

Abbreviations: Cmax (Maximum plasma concentration), Tmax (Time to reach Cmax), t<sub>1/2</sub> (Half-life), AUC (Area under the curve), Vd (Volume of distribution), Cl (Clearance).

## Experimental Protocols

The data presented in this guide is derived from studies employing rigorous experimental methodologies. Below are summaries of the protocols from key cited experiments.

### Study on Sulfamethoxazole in Broiler Chickens[1][2][3]

- Animals: Clinically healthy broiler chickens.
- Drug Administration: A single oral administration of a commercial preparation (Methoxasol) at a dose of 27.5 mg/kg body weight for sulfamethoxazole.

- Sample Collection: Blood samples were collected at precisely defined intervals: 15, 30, 45, 60, 90, 120, 180, 360, and 720 minutes after administration.
- Analytical Method: Serum concentrations of sulfamethoxazole were determined using liquid chromatography in conjunction with a Q Exactive tandem mass spectrometer (LC-MS/MS).

## Study on Sulfadiazine in Broiler Chickens[5]

- Animals: Healthy, 7-week-old broilers.
- Study Design: A crossover design was used for intravenous and oral administration.
- Drug Administration: A new commercial formulation of sulfadiazine in combination with trimethoprim was administered. The oral dose for sulfadiazine was 33.34 mg/kg body weight.
- Analytical Method: Plasma concentrations of the drugs were determined by validated high-performance liquid chromatographic (HPLC) methods.

## Study on Sulfadimethoxine in Broiler Chickens[8]

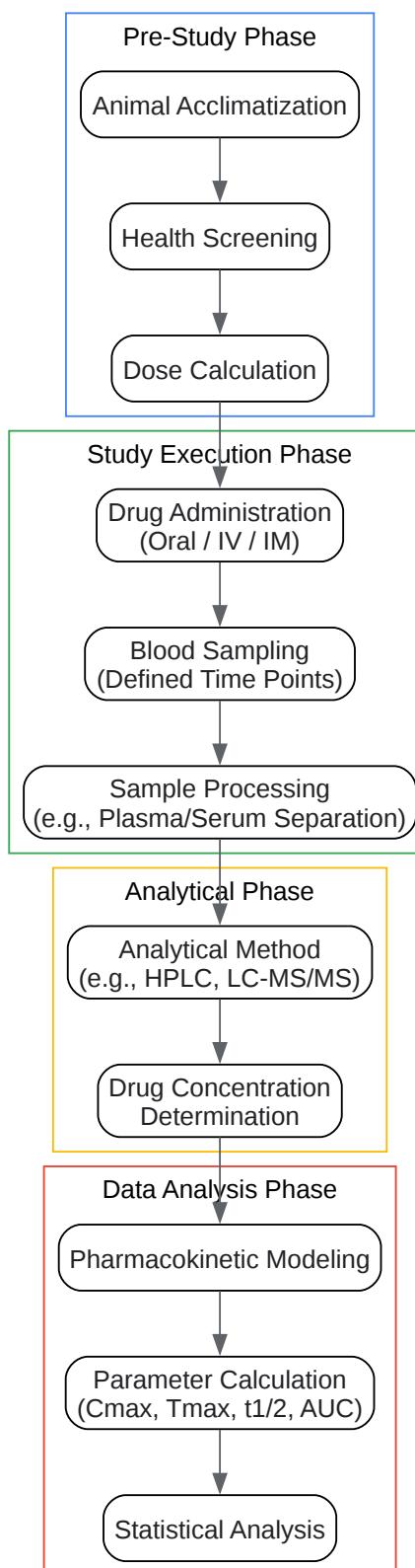
- Animals: Normal and *Salmonella Enteritidis* infected chickens.
- Drug Administration: A single intravenous injection of 100 mg/kg body weight and a single oral administration of 100 mg/kg body weight.
- Pharmacokinetic Modeling: The serum concentration-time curve after intravenous injection was best described by a two-compartment open model.

## Study on Sulphadimidine in Turkeys[9]

- Animals: Non-starved and starved male and female grower turkeys.
- Drug Administration: A single intramuscular administration of sulphadimidine sodium at a dose of 100 mg/kg body weight.
- Pharmacokinetic Modeling: The data was reported to fit a two-compartment open model.

## Visualizations

To facilitate a clearer understanding of the experimental processes involved in generating the presented data, the following diagrams illustrate a typical workflow for a poultry pharmacokinetic study.



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Caption: Workflow of a typical pharmacokinetic study in poultry.

This guide highlights the variability in the pharmacokinetic profiles of different sulfonamides in poultry. Factors such as the specific sulfonamide, poultry species, and physiological state (e.g., starved vs. non-starved) can significantly influence drug disposition. These differences underscore the importance of conducting species-specific and drug-specific pharmacokinetic studies to establish effective and safe dosage regimens in veterinary medicine.

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